

molecular weight of 5-Hydroxy-2-iodobenzoic acid

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Compound of Interest

Compound Name: **5-Hydroxy-2-iodobenzoic acid**

Cat. No.: **B1302134**

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An In-Depth Technical Guide to 5-Hydroxy-2-iodobenzoic Acid

This technical guide provides a comprehensive overview of **5-Hydroxy-2-iodobenzoic acid**, tailored for researchers, scientists, and professionals in drug development. The document details its chemical and physical properties, experimental protocols for its synthesis and analysis, and discusses its potential applications.

Physicochemical Properties

5-Hydroxy-2-iodobenzoic acid is a halogenated derivative of salicylic acid. Its chemical structure and properties make it a valuable intermediate in organic synthesis.

Property	Value	Reference
Molecular Formula	C ₇ H ₅ IO ₃	[1]
Molecular Weight	264.02 g/mol	[2]
CAS Number	57772-57-3	[1]
Physical Form	Solid	[2]
Melting Point	180°C	[1]
Purity	Typically >96%	[2]

Experimental Protocols

Synthesis of 5-Hydroxy-2-iodobenzoic acid

A general and effective method for the synthesis of **5-Hydroxy-2-iodobenzoic acid** is through the diazotization of 2-amino-5-hydroxybenzoic acid, followed by an iodination reaction.[1]

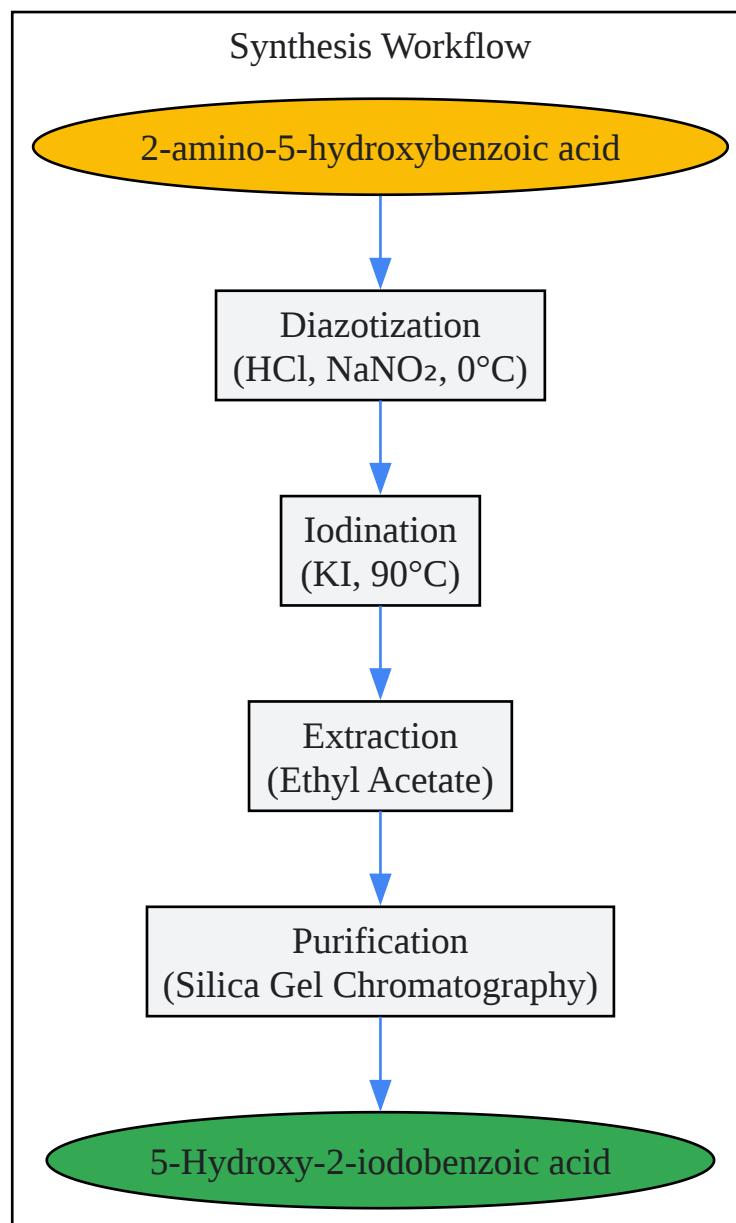
Materials:

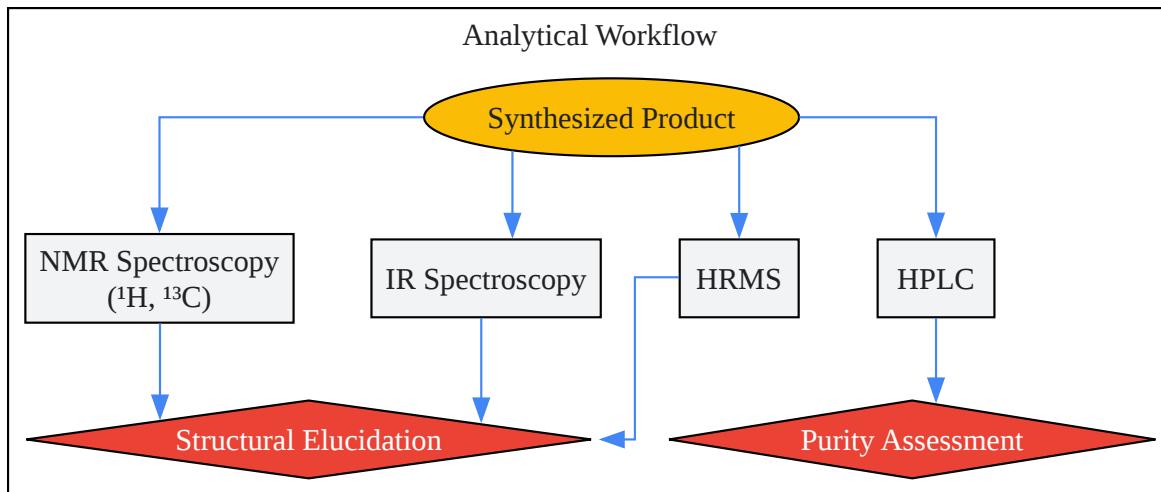
- 2-amino-5-hydroxybenzoic acid
- Concentrated hydrochloric acid
- Sodium nitrite (NaNO_2)
- Potassium iodide (KI)
- Water
- Ethyl acetate
- Anhydrous magnesium sulfate (MgSO_4)
- Silica gel for column chromatography

Procedure:

- **Diazotization:** Dissolve 2-amino-5-hydroxybenzoic acid (1.99 g, 1.33 mmol) in 20 mL of water. To this solution, add 10 mL of concentrated hydrochloric acid. Cool the mixture to 0°C in an ice bath and slowly add a solution of sodium nitrite (1.08 g, 45.6 mmol). Stir the reaction mixture at 0°C for 30 minutes to facilitate the formation of the diazonium salt.[1]
- **Iodination:** To the diazonium salt solution, add a solution of potassium iodide (3.24 g, 19.5 mmol) in 5 mL of water. Heat the resulting mixture to 90°C and stir for 30 minutes.[1]
- **Work-up and Extraction:** After the reaction is complete, cool the mixture and extract the product with ethyl acetate. Wash the organic layer sequentially with water. Dry the organic layer over anhydrous magnesium sulfate.[1]

- Purification: Concentrate the dried organic layer under reduced pressure to obtain the crude product. Purify the crude product by silica gel column chromatography to yield **5-Hydroxy-2-iodobenzoic acid** as a brown solid.[\[1\]](#)





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References

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- 2. 5-HYDROXY-2-IODOBENZOIC ACID | 57772-57-3 [sigmaaldrich.com]
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